

# Pentatriacontane as a biomarker for specific plant species in paleoecology.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentatriacontane

Cat. No.: B1662014

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## Pentatriacontane as a Paleoecological Biomarker: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pentatriacontane** (C<sub>35</sub>H<sub>72</sub>) is a long-chain n-alkane found in the epicuticular wax of many terrestrial plants. Its high molecular weight and chemical stability allow it to be preserved in sedimentary archives over geological timescales, making it a valuable biomarker in paleoecological studies. The relative abundance of **pentatriacontane** and other long-chain n-alkanes in sediment cores can provide crucial insights into past vegetation composition and, by extension, paleoclimatic conditions. This technical guide provides an in-depth overview of the use of **pentatriacontane** as a biomarker, including its biosynthesis in plants, detailed experimental protocols for its extraction and analysis, and its application in paleoecological research.

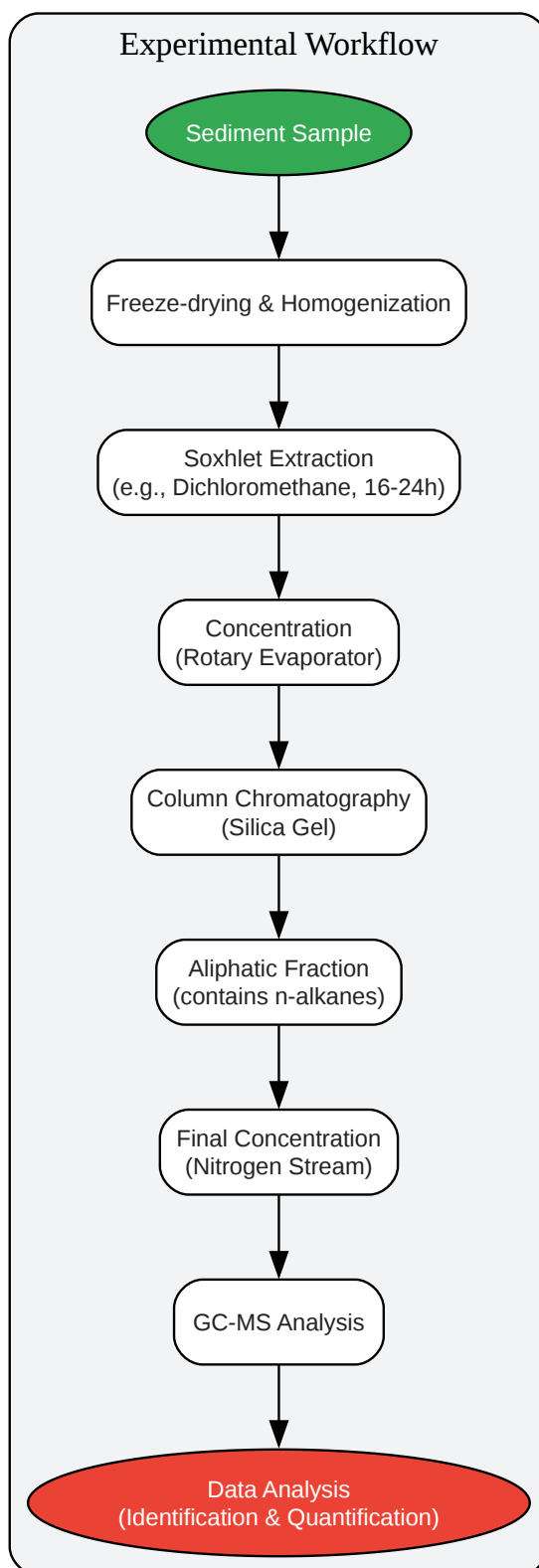
### Biosynthesis of Pentatriacontane in Plants

The biosynthesis of **pentatriacontane** is part of the broader pathway for the production of cuticular waxes in the epidermal cells of plants. This process begins with the synthesis of C<sub>16</sub> and C<sub>18</sub> fatty acids in the plastids. These are then elongated in the endoplasmic reticulum to

form very-long-chain fatty acids (VLCFAs) with chain lengths typically ranging from C24 to C34. These VLCFAs are the precursors to a variety of wax components, including n-alkanes.

The formation of n-alkanes from VLCFAs occurs through a decarbonylation pathway. This involves the reduction of a fatty acyl-CoA to an aldehyde, followed by the removal of a carbonyl group to produce an odd-numbered n-alkane. The overexpression of genes such as AtCER1 in *Arabidopsis thaliana* has been shown to increase the production of odd-carbon-numbered alkanes, indicating its key role in this pathway.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)